

Technical Support Center: Synthesis of 3-Chloro-2,4-difluorophenylacetonitrile

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Compound of Interest

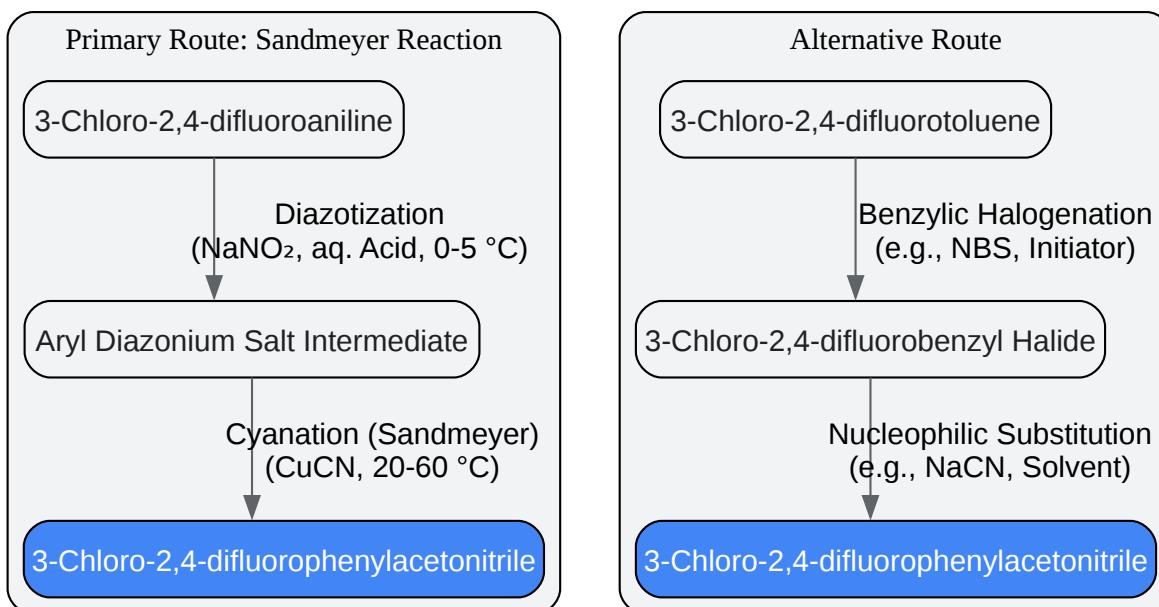
Compound Name:	3-Chloro-2,4-difluorophenylacetonitrile
Cat. No.:	B2391452

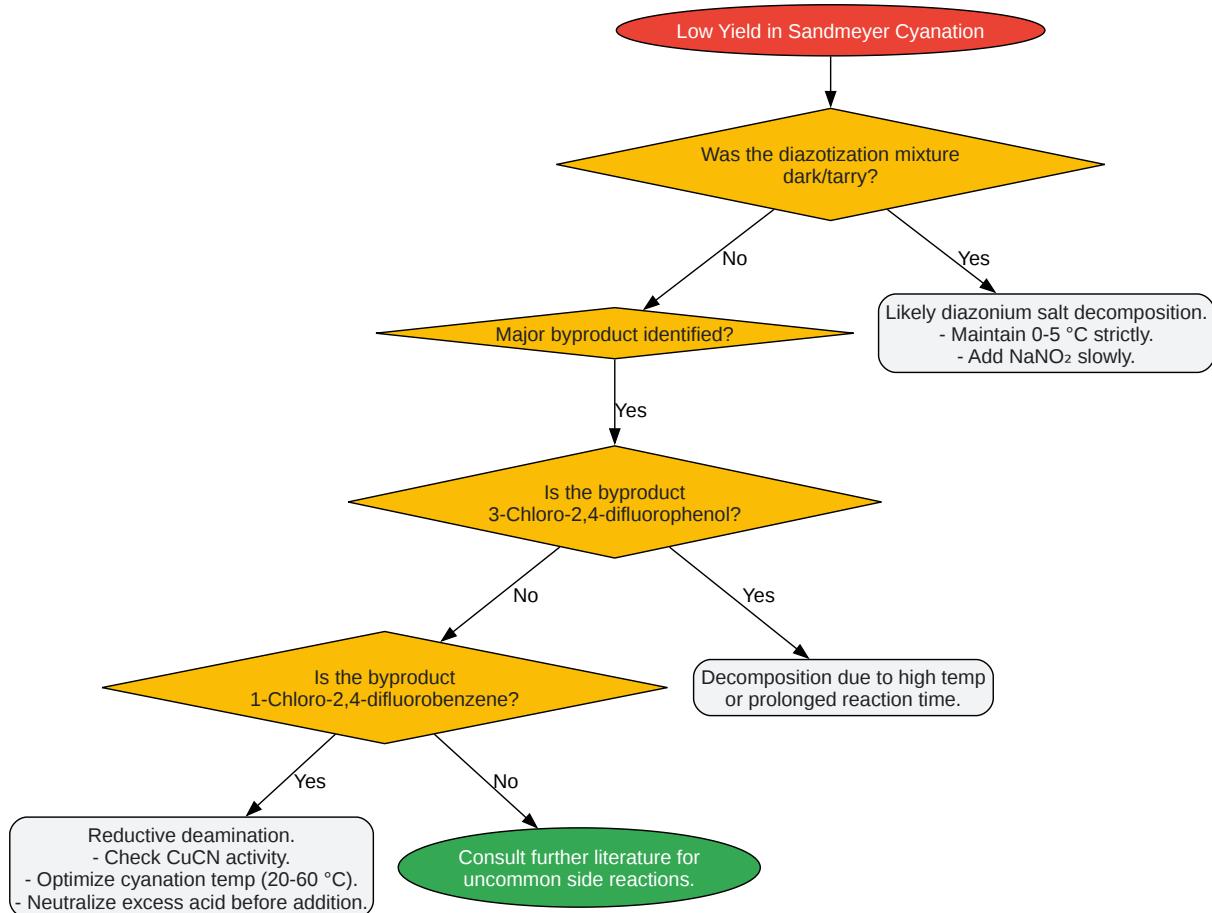
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Welcome to the technical support center for the synthesis of **3-Chloro-2,4-difluorophenylacetonitrile**. This guide is designed for researchers, chemists, and drug development professionals to provide in-depth, field-proven insights into optimizing this synthesis, troubleshooting common issues, and improving overall yield and purity. We will focus on the most prevalent and reliable synthetic route: the Sandmeyer reaction, starting from 3-Chloro-2,4-difluoroaniline.

Overview of Synthetic Pathways

The primary route to **3-Chloro-2,4-difluorophenylacetonitrile** involves a two-step process starting from 3-Chloro-2,4-difluoroaniline. The first step is the formation of a diazonium salt, which is then subjected to a copper(I) cyanide-mediated cyanation in a classic Sandmeyer reaction. An alternative, though often less direct for this specific substrate, is the cyanation of a corresponding benzyl halide.



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